

Technical Support Center: Ac-Tyr-OMe Stability & Storage

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Ac-Tyr-OMe H₂O

CAS No.: 210557-95-2

Cat. No.: B3049565

[Get Quote](#)

Executive Summary & Chemical Profile

N-Acetyl-L-tyrosine methyl ester (Ac-Tyr-OMe) is a derivative of L-tyrosine widely used as a specific substrate for proteases (e.g., chymotrypsin) and as a stable precursor in peptide synthesis.

Critical Distinction: Researchers often use the term "degradation" loosely. You must distinguish between two distinct pathways to troubleshoot effectively:

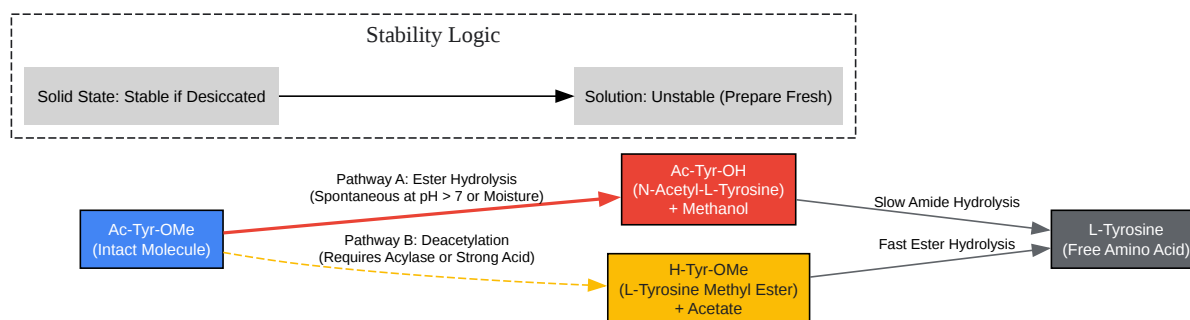
- **Deacetylation (Amide Hydrolysis):** Loss of the N-terminal acetyl group. Chemically difficult; usually requires enzymes (acylases) or harsh acids.
- **Demethylation (Ester Hydrolysis):** Loss of the C-terminal methyl group. High Risk. Occurs spontaneously in water, especially at pH > 7.0.

Chemical Stability Profile

Parameter	Specification	Causality / Risk Factor
CAS Number	1084-63-5	-
Molecular Weight	237.25 g/mol	-
Primary Risk	Hydrolysis (Ester > Amide)	Moisture attacks the ester bond rapidly; the amide bond is kinetically stable.
Secondary Risk	Oxidation	The phenolic ring of Tyrosine is sensitive to UV light and oxygen (turns yellow/brown).
Hygroscopicity	Moderate	Absorbs atmospheric water, catalyzing solid-state hydrolysis.

Degradation Pathways Visualization

The following diagram illustrates the two competing degradation pathways. Note that under standard storage failure (moisture ingress), Pathway A (Ester Hydrolysis) is the dominant mechanism, not deacetylation.



[Click to download full resolution via product page](#)

Caption: Degradation logic of Ac-Tyr-OMe. Pathway A (Red) is the primary storage risk. Pathway B (Yellow) typically requires specific enzymatic activity.

Storage & Handling Protocols

Protocol A: Long-Term Storage (Solid State)

Use this protocol for storing the powder form for >1 month.

- Temperature: Store at -20°C.
 - Reasoning: Low temperature kinetically traps the molecules, reducing the frequency of collisions with trapped moisture or oxygen.
- Container: Amber glass vial with a PTFE-lined screw cap.
 - Reasoning: Amber glass blocks UV light (preventing tyrosine oxidation). PTFE prevents plasticizers from leaching into the powder.
- Atmosphere: Purge headspace with Argon or Nitrogen before sealing.^[1]
 - Reasoning: Displaces oxygen and humidity.
- Desiccation: Place the vial inside a secondary container (e.g., a Falcon tube or jar) containing active silica gel or Drierite.
 - Reasoning: Creates a "double barrier" against moisture ingress.

Protocol B: Solution Preparation (Preventing Hydrolysis)

Use this protocol when preparing stock solutions for experiments.

- Solvent Choice: Dissolve in 100% DMSO (Dimethyl Sulfoxide) or DMF.
 - Reasoning: Ac-Tyr-OMe is highly soluble in organic solvents. Hydrolysis cannot occur in anhydrous DMSO because there is no water molecule to attack the ester bond [1].
- Aqueous Dilution: Only dilute into aqueous buffer immediately before use.

- Self-Validating Step: If you store an aqueous solution at 4°C overnight, run a TLC or HPLC check. You will likely see ~5-10% degradation to Ac-Tyr-OH.
- pH Control: Keep aqueous buffers at pH 5.0 – 6.5.
 - Reasoning: Ester hydrolysis is base-catalyzed.[2] At pH > 8.0, the half-life of the ester drops significantly. The N-acetyl group is stable at this pH.

Troubleshooting & FAQ

Q1: I suspect my Ac-Tyr-OMe has deacetylated. How can I confirm this?

Diagnostic: You are likely confusing deacetylation with ester hydrolysis. Both result in a loss of mass, but different chemical shifts.

- Test: Run analytical HPLC or LC-MS.
 - Ac-Tyr-OMe (Intact): Parent peak.
 - Ac-Tyr-OH (Ester Hydrolysis): Elutes earlier (more polar due to free acid). Mass = Parent - 14 (loss of CH₂).
 - H-Tyr-OMe (Deacetylation): Elutes earlier (free amine is polar) but distinct from Ac-Tyr-OH. Mass = Parent - 42 (loss of Acetyl).
- Resolution: If you see Mass - 42, check for contamination with acylase enzymes or extreme acid exposure. If you see Mass - 14, it is simple moisture damage.

Q2: My solution turned yellow. Is it still usable?

Answer: No.

- Cause: The yellow color indicates oxidation of the Tyrosine phenolic ring, likely forming quinone intermediates or dityrosine cross-links [2].
- Prevention: This is caused by light exposure or old DMSO. Use amber vials and fresh, high-grade DMSO.

Q3: Why can't I store the stock solution in water at -20°C?

Answer: The "Freeze-Thaw" pump effect.

- Mechanism: When water freezes, it expands and crystallizes. This process can exclude salts and solutes into pockets of high concentration/altered pH (eutectic points), accelerating hydrolysis even at freezing temperatures.
- Correct Action: Store stocks in DMSO at -20°C. DMSO does not expand upon freezing in the same disruptive manner and maintains chemical inertness.

Q4: I am using Ac-Tyr-OMe as a chymotrypsin substrate. The background rate is too high.

Answer: Your buffer pH is likely too high.

- Mechanism: Chymotrypsin assays are often run at pH 7.8 - 8.0. At this pH, spontaneous (non-enzymatic) ester hydrolysis occurs.
- Fix: Run a "No-Enzyme Control" blank alongside your samples to subtract the spontaneous hydrolysis rate. Ensure your stock Ac-Tyr-OMe is not already partially hydrolyzed before adding the enzyme.

References

- Solubility and Stability in DMSO: He, Q. et al. (2018).[3] "Solubility of L-tyrosine in aqueous solutions of methanol, ethanol, n-propanol and dimethyl sulfoxide". Journal of Chemical Thermodynamics.
- Tyrosine Oxidation Mechanisms: BenchChem Technical Support. (2025).[1] "Preventing oxidation of tyrosine in H-Gly-Ala-Tyr-OH during storage".
- Ester Hydrolysis Kinetics: LibreTexts Chemistry. (2022).[2] "Hydrolysis of Esters".
- Deacetylation vs Hydrolysis: PubChem Pathway. "L-tyrosine degradation I".

- General Peptide Storage Guidelines: European Medicines Agency (EMA). (2023).[4][5]
"Guideline on Stability Testing".

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [2. chem.libretexts.org](https://chem.libretexts.org) [chem.libretexts.org]
- [3. refp.cohlife.org](https://refp.cohlife.org) [refp.cohlife.org]
- [4. A sideways look at the mechanism of ester hydrolysis. - Henry Rzepa's Blog](#) Henry Rzepa's Blog [ch.ic.ac.uk]
- [5. ema.europa.eu](https://ema.europa.eu) [ema.europa.eu]
- To cite this document: BenchChem. [Technical Support Center: Ac-Tyr-OMe Stability & Storage]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3049565/docs#technical-support-center-ac-tyr-ome-stability-storage>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)